

Essential Safety and Disposal Procedures for ST 2825

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Compound of Interest

Compound Name: ST 2825

Cat. No.: B1682633

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For researchers, scientists, and drug development professionals utilizing **ST 2825**, a specific MyD88 dimerization inhibitor, adherence to proper disposal and safety protocols is paramount to ensure a safe laboratory environment and mitigate potential hazards.^[1] This guide provides essential, immediate safety and logistical information, including operational and disposal plans, based on the Safety Data Sheet (SDS) provided by MedChemExpress.

Immediate Safety and Handling Precautions

ST 2825 is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[1] Therefore, strict adherence to safety protocols is mandatory when handling this compound.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear protective glasses.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: Use only outdoors or in a well-ventilated area.^[1]

Handling Procedures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke when using this product.^[1]

In the event of exposure, follow these first-aid measures:

- If on skin: Wash with plenty of soap and water.
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[1]

Proper Disposal Procedures

Proper disposal of **ST 2825** and its containers is critical to prevent environmental contamination and ensure compliance with regulations.

Disposal Method:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.
- It is recommended to contact a licensed professional waste disposal service to dispose of this material.

Contaminated Packaging:

- Dispose of as unused product.

Chemical and Physical Properties

A summary of the quantitative data available for **ST 2825** is provided in the table below. This information is essential for safe handling and storage.

Property	Value
CAS Number	894787-30-5
Molecular Formula	C ₂₀ H ₂₅ N ₃ O ₄ S
Molecular Weight	419.5 g/mol

Source: MedChemExpress Safety Data Sheet

Experimental Protocols

While the Safety Data Sheet does not detail specific experimental protocols, it is imperative that all laboratory procedures involving **ST 2825** are conducted in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure. Standard laboratory practices for handling solid chemical compounds should be followed, including weighing the compound in a contained environment to prevent dust dispersion.

ST 2825 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ST 2825**.

Caption: Logical workflow for the proper disposal of **ST 2825**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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